

Foundational Understanding: Structure and Properties

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Compound of Interest

Compound Name: Fmoc-Glu-OH-15N

CAS No.: 287484-34-8

Cat. No.: B1591443

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A precise understanding of the molecular architecture and physicochemical characteristics of Fmoc-L-glutamic acid-15N is paramount for its effective application.

Chemical Structure

Fmoc-L-glutamic acid-15N is an isotopically labeled amino acid derivative. Its structure is composed of three essential components:

- **L-Glutamic Acid Backbone:** The naturally occurring amino acid, which plays numerous roles in biochemistry.
- **Nitrogen-15 (¹⁵N) Isotope:** A stable, non-radioactive isotope of nitrogen strategically positioned at the alpha-amino group. This isotope serves as a distinct marker for analytical detection.
- **Fluorenylmethyloxycarbonyl (Fmoc) Group:** A base-labile protecting group attached to the ¹⁵N-labeled alpha-amino group, essential for controlled peptide synthesis.

Caption: Molecular structure of Fmoc-L-glutamic acid-15N.

Physicochemical Data

The following table summarizes key quantitative data for Fmoc-L-glutamic acid-15N, providing a quick reference for experimental planning.

Property	Value
Molecular Formula	C ₂₀ H ₁₉ ¹⁵ N ₆ O ₆
Molecular Weight	384.37 g/mol
Appearance	White to off-white crystalline powder
Purity (by HPLC)	≥98%
Isotopic Enrichment	≥98 atom % ¹⁵ N

Synthesis and Quality Assurance: A Self-Validating Protocol

The synthesis of high-purity Fmoc-L-glutamic acid-15N is a multi-step process that demands precision and rigorous quality control. The primary synthetic route involves the reaction of ¹⁵N-labeled L-glutamic acid with an Fmoc-donating reagent.

Experimental Protocol: Synthesis

- Reaction Setup:** ¹⁵N-L-glutamic acid is dissolved in an aqueous solution of sodium carbonate. The basic environment deprotonates the alpha-amino group, enhancing its nucleophilicity.
- Fmocylation:** A solution of 9-fluorenylmethyl succinimidyl carbonate (Fmoc-OSu) in an organic solvent like dioxane is added dropwise to the reaction mixture. The activated Fmoc group readily reacts with the ¹⁵N-amino group. The progress of this reaction is monitored by thin-layer chromatography (TLC).
- Precipitation and Isolation:** Upon completion, the reaction mixture is acidified with a dilute acid, such as hydrochloric acid. This protonates the carboxyl groups, causing the Fmoc-L-

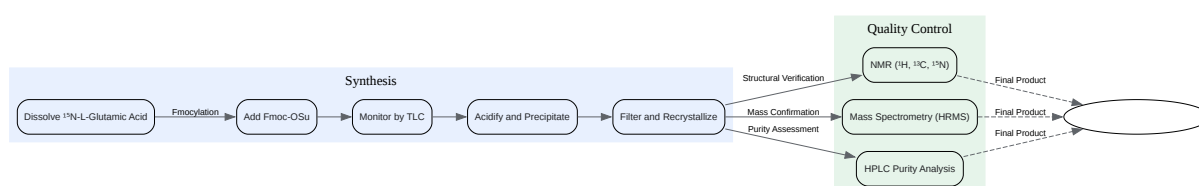
glutamic acid- ^{15}N to precipitate out of the aqueous solution. The solid product is then collected by filtration.

- Purification: The crude product is washed with cold water to remove residual salts and then purified by recrystallization from a suitable solvent system, typically a mixture of ethyl acetate and hexanes.
- Drying: The purified product is dried under vacuum to remove all traces of solvent.

Quality Control and Characterization

A battery of analytical techniques is employed to ensure the identity, purity, and isotopic enrichment of the final product.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the covalent structure of the molecule. ^{15}N NMR is performed to verify the incorporation and determine the enrichment of the ^{15}N isotope.
- Mass Spectrometry (MS): High-resolution mass spectrometry provides an accurate mass measurement, confirming the elemental composition and the presence of the ^{15}N isotope.
- High-Performance Liquid Chromatography (HPLC): HPLC is used to assess the purity of the final compound, ensuring it meets the stringent requirements for research applications.



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Caption: Workflow for the synthesis and quality control of Fmoc-L-glutamic acid-¹⁵N.

Key Applications in Scientific Research

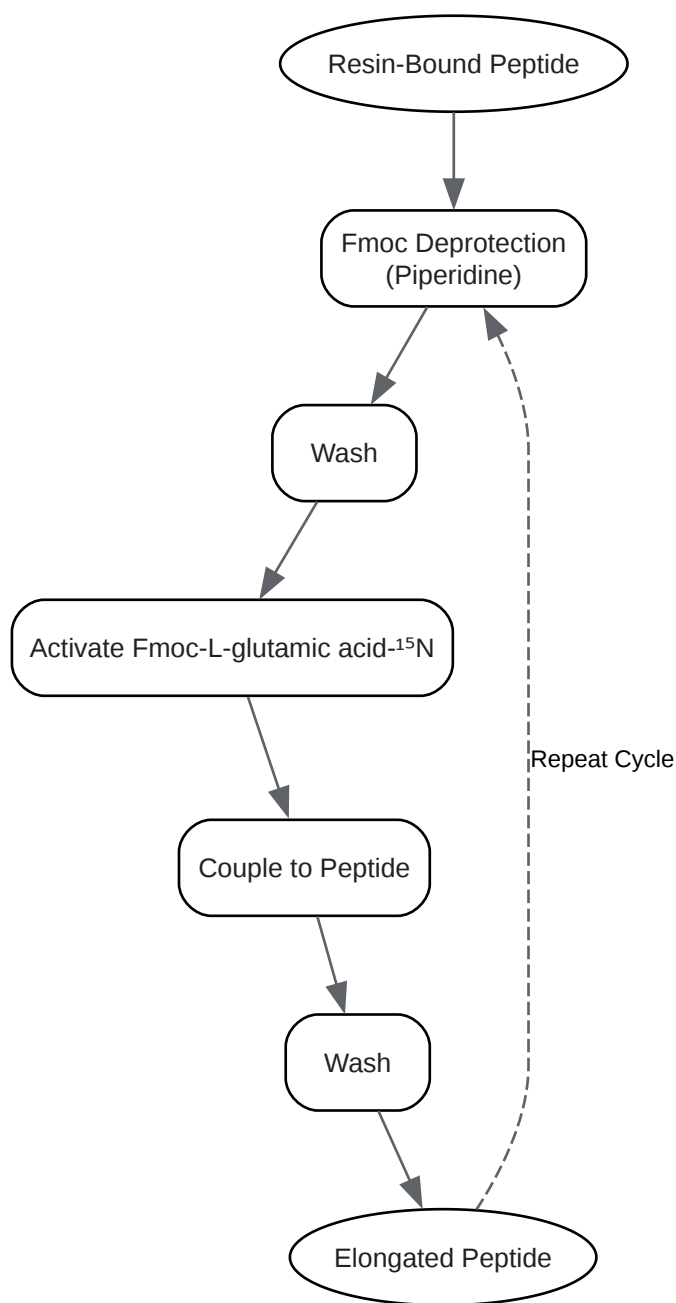
The unique properties of Fmoc-L-glutamic acid-¹⁵N make it an indispensable tool in several areas of research and development.

Solid-Phase Peptide Synthesis (SPPS)

The most prominent application of Fmoc-L-glutamic acid-¹⁵N is in the synthesis of isotopically labeled peptides. The Fmoc protecting group allows for the stepwise and controlled assembly of amino acids on a solid support. The ¹⁵N label is carried into the final peptide, which can then be used in a variety of downstream applications.

Experimental Workflow for SPPS Incorporation:

- **Deprotection:** The Fmoc group on the resin-bound N-terminal amino acid is removed using a solution of piperidine in a polar aprotic solvent like dimethylformamide (DMF).
- **Activation:** The carboxylic acid of Fmoc-L-glutamic acid-¹⁵N is activated using a coupling reagent such as HBTU or HATU in the presence of a non-nucleophilic base like diisopropylethylamine (DIPEA).
- **Coupling:** The activated Fmoc-L-glutamic acid-¹⁵N is added to the resin, where it reacts with the newly exposed N-terminal amine, forming a peptide bond.
- **Washing:** The resin is thoroughly washed to remove any unreacted reagents and byproducts.
- **Iteration:** This cycle of deprotection, activation, and coupling is repeated for each subsequent amino acid in the desired peptide sequence.



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Caption: The iterative cycle of solid-phase peptide synthesis.

NMR-Based Structural Biology

The incorporation of ¹⁵N-labeled amino acids into proteins is a cornerstone of modern structural biology. The ¹⁵N nucleus is NMR-active and allows for the acquisition of multidimensional NMR spectra, such as the ¹H-¹⁵N HSQC, which provides a unique signal for each amino acid residue

in the protein. This enables the determination of high-resolution three-dimensional structures and the study of protein dynamics.

Quantitative Mass Spectrometry and Proteomics

In the field of proteomics, peptides labeled with stable isotopes are used as internal standards for the accurate quantification of proteins in complex biological samples. By spiking a known amount of a ^{15}N -labeled peptide synthesized with Fmoc-L-glutamic acid- ^{15}N into a sample, the abundance of the corresponding endogenous, unlabeled peptide can be precisely determined by comparing their respective signal intensities in the mass spectrometer.

Metabolic Labeling Studies

^{15}N -labeled amino acids are valuable tracers for studying metabolic pathways. After removal of the Fmoc group, ^{15}N -L-glutamic acid can be introduced into cell culture or administered to organisms. By tracking the incorporation of the ^{15}N label into other metabolites using NMR or mass spectrometry, researchers can elucidate metabolic fluxes and map the flow of nitrogen through various biochemical pathways.

Conclusion

Fmoc-L-glutamic acid- ^{15}N stands as a testament to the power of isotopic labeling in modern scientific research. Its dual functionality as a protected amino acid for peptide synthesis and a carrier of a stable isotope label provides a versatile platform for a wide array of experimental approaches. From elucidating protein structures to quantifying protein expression and tracing metabolic pathways, this reagent continues to be a cornerstone of innovation in both basic research and drug development.

References

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